

physical properties of dimethyl methoxymalonate (melting point, boiling point)

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Compound of Interest

Compound Name: *Dimethyl methoxymalonate*

Cat. No.: *B1293964*

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Dimethyl Methoxymalonate: A Technical Overview of its Physical Properties

For Researchers, Scientists, and Drug Development Professionals

Dimethyl methoxymalonate is a versatile reagent in organic synthesis, valued for its role in the creation of more complex molecular architectures. An understanding of its physical properties is fundamental for its safe handling, application in chemical reactions, and for purification processes. This technical guide provides an in-depth look at the core physical characteristics of **dimethyl methoxymalonate**, with a focus on its melting and boiling points.

Core Physical Properties

The physical state and thermal behavior of **dimethyl methoxymalonate** are critical parameters for its use in a laboratory or industrial setting. At room temperature, it exists as a clear, colorless to pale yellow liquid.^[1] Key physical data are summarized in the table below for ease of reference.

Physical Property	Value	Notes
Melting Point	11-12 °C[1]	Exists as a liquid at standard room temperature.
Boiling Point	96-97 °C[1][2]	At a reduced pressure of 8.3 mmHg.
~238-240 °C[1]	Estimated at atmospheric pressure.	
110 °C[3]	At a reduced pressure of 16 mmHg.	
Density	1.18 g/cm³[1]	Denser than water.
Refractive Index	1.4225-1.4245[1][2]	
Flash Point	105-107 °C[1][2]	Important for safety and handling protocols.
Molecular Formula	C ₆ H ₁₀ O ₅ [1]	
Molecular Weight	~162.14 g/mol [1]	

Experimental Protocols

Detailed experimental protocols for the determination of the melting and boiling points of **dimethyl methoxymalonate** are not extensively described in the publicly available literature. However, these properties are typically determined using standard laboratory techniques.

Melting Point Determination: The melting point is generally determined by methods such as capillary melting point apparatus. A small, powdered sample of the solidified material is packed into a capillary tube and heated at a controlled rate. The temperature range over which the substance transitions from a solid to a liquid is recorded as the melting point.

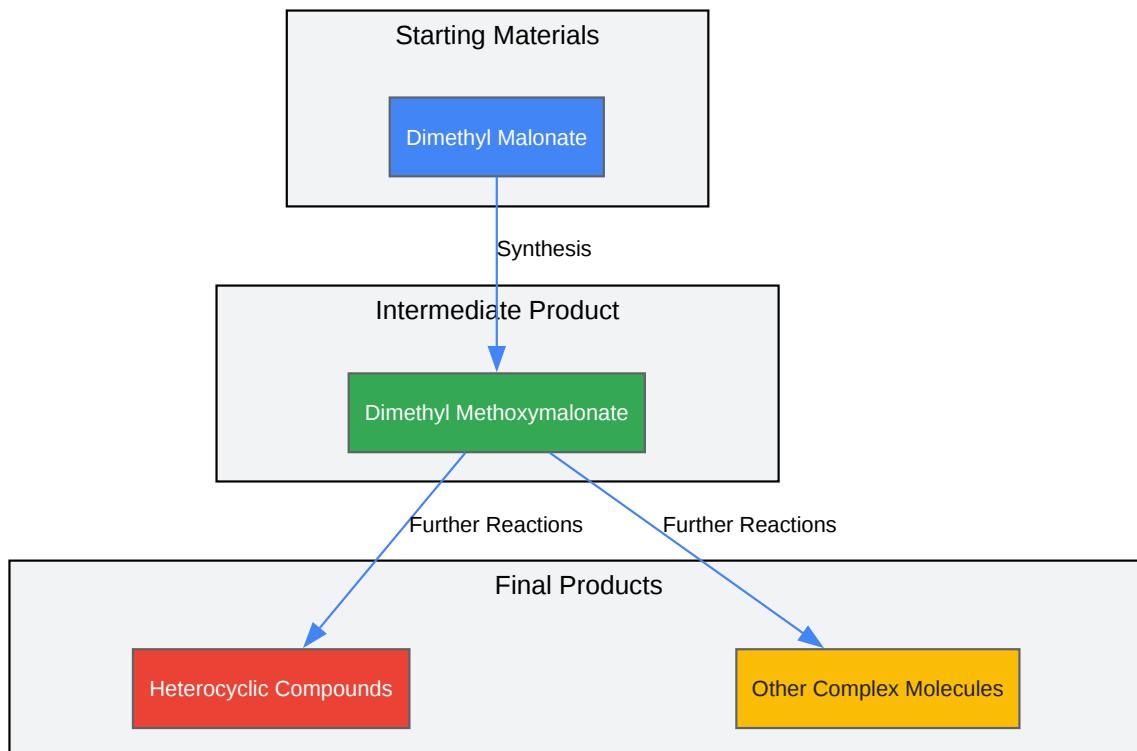
Boiling Point Determination: The boiling point, particularly at reduced pressures, is determined by vacuum distillation. The substance is heated in a distillation apparatus connected to a vacuum pump. The temperature at which the liquid boils and its vapor pressure equals the

pressure of the system is recorded as the boiling point at that specific pressure. The boiling point at atmospheric pressure can be extrapolated from data obtained at reduced pressures.

Synthesis and Utility

Dimethyl methoxymalonate is a valuable intermediate in organic synthesis. One of its preparatory routes involves dimethyl malonate as a starting material. Its utility extends to the synthesis of various heterocyclic compounds and other complex organic molecules.

General Synthesis Pathway Involving Dimethyl Methoxymalonate



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Caption: A simplified diagram illustrating the role of **dimethyl methoxymalonate** as a key intermediate in organic synthesis.

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References

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